

Selonsertib AKI adverse events in clinical trials

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Compound Focus: Selonsertib

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Adverse Kidney Events in the MOSAIC Trial

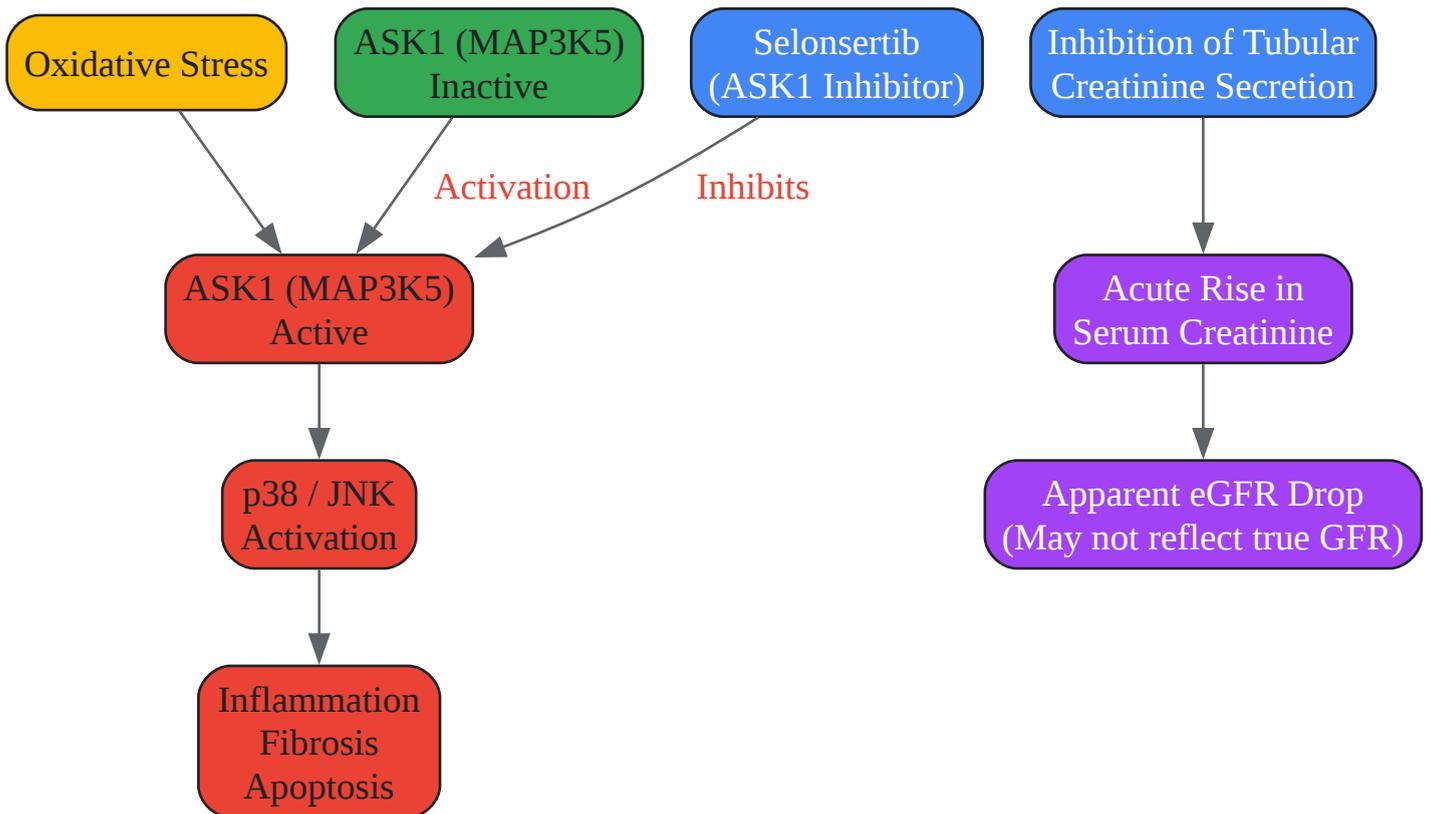
Event Measure	Selonsertib Group	Placebo Group	Notes
AKI Incidence (rate)	11.0 per 100 patient-years	5.9 per 100 patient-years	Investigator-reported adverse event [1].
Composite Kidney Outcome	17% (26/154 patients)	12% (19/156 patients)	Composite of eGFR decline $\geq 40\%$, kidney failure, or death from kidney disease [1] [2].
Annualized eGFR Slope	Slower decline	--	Mean difference vs. placebo: 1.20 mL/min/1.73m² per year (95% CI, -0.41 to 2.81) [1].

Mechanisms and Experimental Context

To interpret the AKI data accurately, it is essential to understand the underlying biology and trial design.

- ASK1 Signaling Pathway:** Selonsertib inhibits Apoptosis Signal-regulating Kinase 1 (ASK1). Under oxidative stress, ASK1 activates downstream p38 and JNK kinases, driving inflammation, fibrosis, and apoptosis [3] [4]. Inhibiting ASK1 is intended to block these damaging processes.

- **The Creatinine Confounding Factor: Selonsertib** has an off-target effect **inhibiting tubular secretion of creatinine**, which causes an acute, drug-induced rise in serum creatinine without indicating true kidney damage [5]. The MOSAIC trial used a 4-week active run-in period for all participants to establish a new, reliable eGFR baseline after this acute effect stabilized [1] [2].



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Experimental Design & Analysis Protocols

The MOSAIC trial employed specific methodologies to address the creatinine transport issue and assess efficacy.

- **Trial Design with Active Run-In Period**

- **Purpose:** To establish a treatment-specific eGFR baseline after the acute effect of **selonsertib** on serum creatinine stabilizes [1].
- **Protocol:** All participants received **selonsertib** for 4 weeks. Post-run-in eGFR was used as the baseline for the subsequent randomized treatment period [1] [3].

- **Analysis Implication:** This design allows for a more accurate calculation of the eGFR slope during the treatment period, isolating the drug's long-term effect on kidney function decline from its acute, reversible effect on creatinine [1] [5].
- **Proteomic Analysis for Mechanism and Biomarkers**
 - **Objective:** To characterize the plasma proteome signature of **selonsertib** activity and identify potential biomarkers of response [3].
 - **Methodology:** Plasma samples from a subset of the MOSAIC trial cohort were analyzed using the SomaScan assay to measure protein levels [3].
 - **Key Findings:** The analysis confirmed that **selonsertib** modulates pathways related to fibrosis, inflammation, and oxidative stress. Furthermore, the effects on the plasma proteome and the clinical benefit on eGFR slope were more pronounced in a patient subset with poorer baseline kidney function [3].

FAQs on Selonsertib and AKI

Q1: Does the higher AKI incidence mean Selonsertib is harmful to the kidneys? The data presents a complex picture. While the AKI rate was higher, the drug also showed a **slower annual decline in eGFR** [1]. The numerical increase in AKI could be due to the drug's effect on creatinine masking a true injury, heightened sensitivity for reporting AKI due to the known creatinine effect, or a genuine biological risk in a vulnerable subset of patients [1] [2]. A larger, longer-term trial is needed to precisely define the benefit-risk profile [1].

Q2: Were there any patient subgroups that responded better to Selonsertib? Yes, analyses suggested that the effect of **selonsertib** on slowing eGFR decline was more pronounced in patients with more severe disease at baseline (lower baseline eGFR) [3] [2].

Q3: In which other conditions has Selonsertib been tested? **Selonsertib** has been investigated in several other fibrotic diseases, including:

- **NASH (Nonalcoholic Steatohepatitis):** Phase 3 trials (STELLAR-3 and STELLAR-4) were terminated as **selonsertib** monotherapy did not show efficacy [6] [7] [4].
- **Pulmonary Arterial Hypertension:** A Phase 2 trial (ARROW) did not meet its primary endpoint [8] [4].

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